

Application Notes: The Aniline-Water System for Demonstrating Liquid-Liquid Extraction

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Compound of Interest

Compound Name: *Aniline water*

CAS No.: *179938-55-7*

Cat. No.: *B12563989*

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Introduction

The aniline-water system serves as a classic and effective model for demonstrating the principles of liquid-liquid extraction. This set of application notes provides researchers, scientists, and drug development professionals with a comprehensive overview of this system, including its phase behavior and a detailed protocol for a demonstrative experiment. Aniline and water are partially miscible at room temperature, forming two distinct liquid phases when mixed in appropriate proportions. This partial miscibility is temperature-dependent, a key characteristic that can be exploited in separation processes.

Principle of the Aniline-Water System in Liquid-Liquid Extraction

Liquid-liquid extraction is a separation technique based on the differential solubility of a solute between two immiscible or partially miscible liquid phases. In the context of the aniline-water system, one can demonstrate the partitioning of a solute that has a preference for either the aniline-rich (organic) phase or the water-rich (aqueous) phase.

The mutual solubility of aniline and water increases with temperature. Above a specific temperature, known as the Upper Critical Solution Temperature (UCST) or Upper Consolute Temperature, aniline and water become completely miscible in all proportions, forming a single homogeneous phase. For the aniline-water system, the UCST is approximately 168°C. Below this temperature, the composition of the two coexisting phases at equilibrium is fixed for a given temperature.

Data Presentation: Mutual Solubility of Aniline and Water

The following table summarizes the mutual solubility of aniline and water at various temperatures. These data are crucial for understanding the phase behavior of the system and for designing liquid-liquid extraction experiments.

Temperature (°C)	Solubility of Aniline in Water (g/100 g H ₂ O)	Solubility of Water in Aniline (g/100 g Aniline)
0	3.4	4.8
20	3.5	5.0
25	3.6	5.2
50	4.3	6.4
80	5.5	8.8
90	6.4	10.1
100	7.5	12.0
120	10.2	16.8
150	18.0	28.0

Note: The data presented are compiled from various literature sources. Exact values may vary slightly depending on the experimental conditions.

Experimental Protocols

This section provides a detailed methodology for demonstrating liquid-liquid extraction using the aniline-water system. The experiment is designed to illustrate the phase separation and the effect of temperature on mutual solubility.

Objective: To observe the formation of two liquid phases in the aniline-water system at room temperature and the transition to a single phase upon heating.

Materials:

- Aniline (analytical grade)
- Distilled or deionized water
- Test tubes with stoppers or screw caps
- Water bath with temperature control
- Thermometer
- Pipettes or graduated cylinders
- Safety goggles, gloves, and lab coat

Procedure:

- Preparation of Aniline-Water Mixtures:
 - Label a series of test tubes.
 - Using a pipette or graduated cylinder, prepare mixtures of aniline and water with varying compositions (e.g., 20:80, 40:60, 50:50, 60:40, 80:20 by volume). Ensure the total volume in each test tube is consistent (e.g., 10 mL).
 - Securely stopper the test tubes.
- Observation at Room Temperature:
 - Shake the test tubes vigorously for 1-2 minutes to ensure thorough mixing.

- Allow the mixtures to stand undisturbed for 5-10 minutes.
- Observe the formation of two distinct layers in the test tubes containing appropriate compositions. The upper layer will be the water-rich phase, and the lower, denser layer will be the aniline-rich phase.
- Effect of Temperature on Miscibility:
 - Place the test tubes in a room temperature water bath.
 - Slowly heat the water bath while gently agitating the test tubes.
 - Monitor the temperature with a thermometer.
 - Observe the mixtures as the temperature increases. Note the temperature at which the turbidity disappears and the two phases merge to form a single, clear, homogeneous solution. This is the miscibility temperature for that specific composition.
 - To confirm the transition, slowly cool the water bath and observe the temperature at which the solution becomes turbid again, indicating phase separation.
- Demonstrating Extraction (Optional Extension):
 - To demonstrate the principle of extraction, a solute soluble in either aniline or water can be introduced.
 - For example, a small amount of a water-soluble dye (e.g., methylene blue) can be added to the two-phase system. After shaking and allowing the phases to separate, the dye will be predominantly in the aqueous phase.
 - Conversely, a small amount of an organic-soluble substance (e.g., iodine, which is more soluble in organic solvents) can be added. The iodine will preferentially dissolve in the aniline-rich phase, imparting a characteristic color.

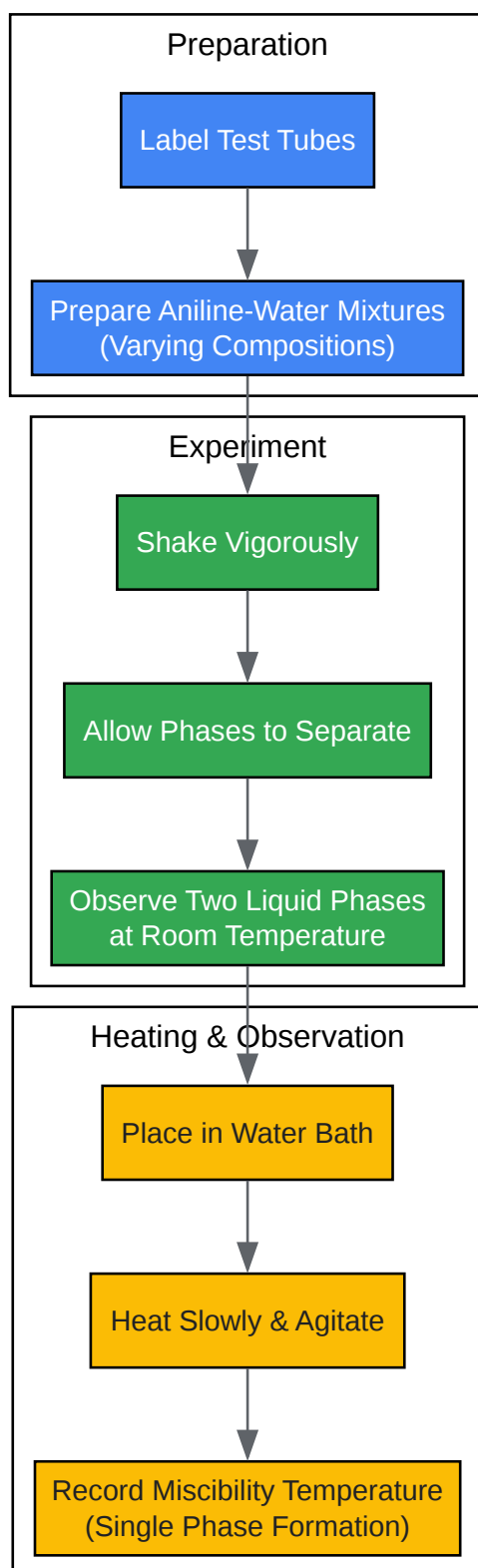
Safety Precautions:

- Aniline is toxic and can be absorbed through the skin. Always wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.

- Work in a well-ventilated area or under a fume hood.
- Dispose of aniline-containing waste according to institutional safety guidelines.

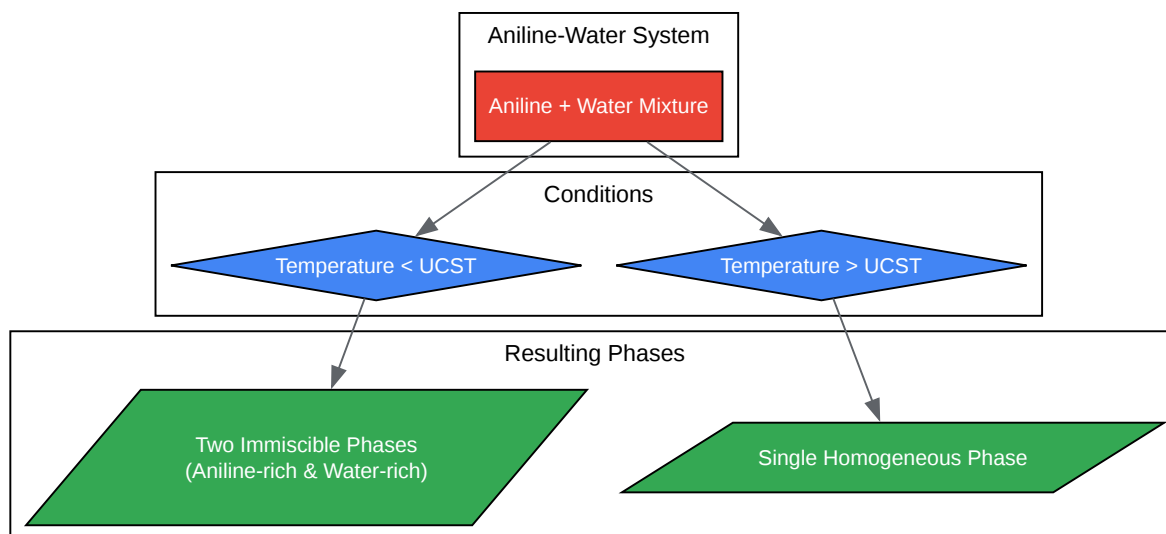
Mandatory Visualization

The following diagrams illustrate the logical workflow of the experimental protocol and the phase behavior of the aniline-water system.



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Caption: Experimental workflow for observing aniline-water phase behavior.



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Caption: Logical relationship of temperature and phase behavior.

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